

# Physical and chemical properties of 1-Isocyano-4-methoxybenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Isocyano-4-methoxybenzene

Cat. No.: B078290

[Get Quote](#)

## An In-depth Technical Guide to 1-Isocyano-4-methoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and safety information for **1-Isocyano-4-methoxybenzene** (also known as 4-methoxyphenyl isocyanide). This versatile compound serves as a crucial building block and intermediate in various organic syntheses.

## Core Physical and Chemical Properties

**1-Isocyano-4-methoxybenzene** is a solid organic compound notable for its isocyanide functional group, which imparts unique reactivity. Its core properties are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	[1][2][3]
Molecular Weight	133.15 g/mol	[1][2]
CAS Number	10349-38-9	[1][2][4]
Appearance	Dark green to brown liquid or solid; Brown powder solid	[5][6]
Melting Point	29-33 °C (lit.)	[1][4]
Boiling Point	113 °C	[1][7]
Flash Point	107 °C (224.6 °F) - closed cup	
Solubility	Soluble in chloroform	[5][8]
Storage Temperature	-20°C	[1][7]

## Spectroscopic Data

The isocyanide functional group gives a characteristic strong absorption in the IR spectrum.

- Infrared (IR) Spectroscopy: A prominent peak is observed at approximately 2137 cm<sup>-1</sup>, which is characteristic of the N≡C stretch of the isocyanide group.[1]

## Synthesis and Reactivity

**1-Isocyano-4-methoxybenzene** is a valuable reagent in organic chemistry, particularly in multicomponent reactions.

### 3.1. Chemical Reactivity and Uses

The isocyanide functional group is the center of reactivity, allowing the compound to participate in a variety of chemical transformations.

- Building Block: It is extensively used as a building block and intermediate for organic synthesis, particularly for creating bioreagents.[5][8]

- **Synthesis of Heterocycles:** It can be used to synthesize N-(isoquinolin-1-yl)-formamides by reacting with 2-alkynylbenzaldoximes in the presence of silver trifluoromethanesulfonate and bismuth triflate.[1]
- **Multicomponent Reactions:** As an isocyanide, it is a key component in multicomponent reactions like the Ugi four-component reaction. This reaction is notably used for the synthesis of atorvastatin intermediates, where an aldehyde, an amine, a carboxylic acid, and an isocyanide combine to form a bis-amide.[9]
- **Proteomics Research:** It is classified as a biochemical for proteomics research.[2]

### 3.2. Synthesis Protocol

A common laboratory-scale synthesis involves the dehydration of p-methoxyformanilide.

This protocol is based on the dehydration of N-formyl-p-anisidine.

Materials:

- p-Methoxyformanilide (10.5 g, 0.065 mole)
- Pyridine (37.1 g, 0.47 mole)
- Chloroform (13.0 mL, 0.16 mole)
- Phosphorus oxychloride (6.12 g, 0.040 mole)
- Ice-water (55 mL)
- Chloroform for extraction (2 x 10 mL portions)

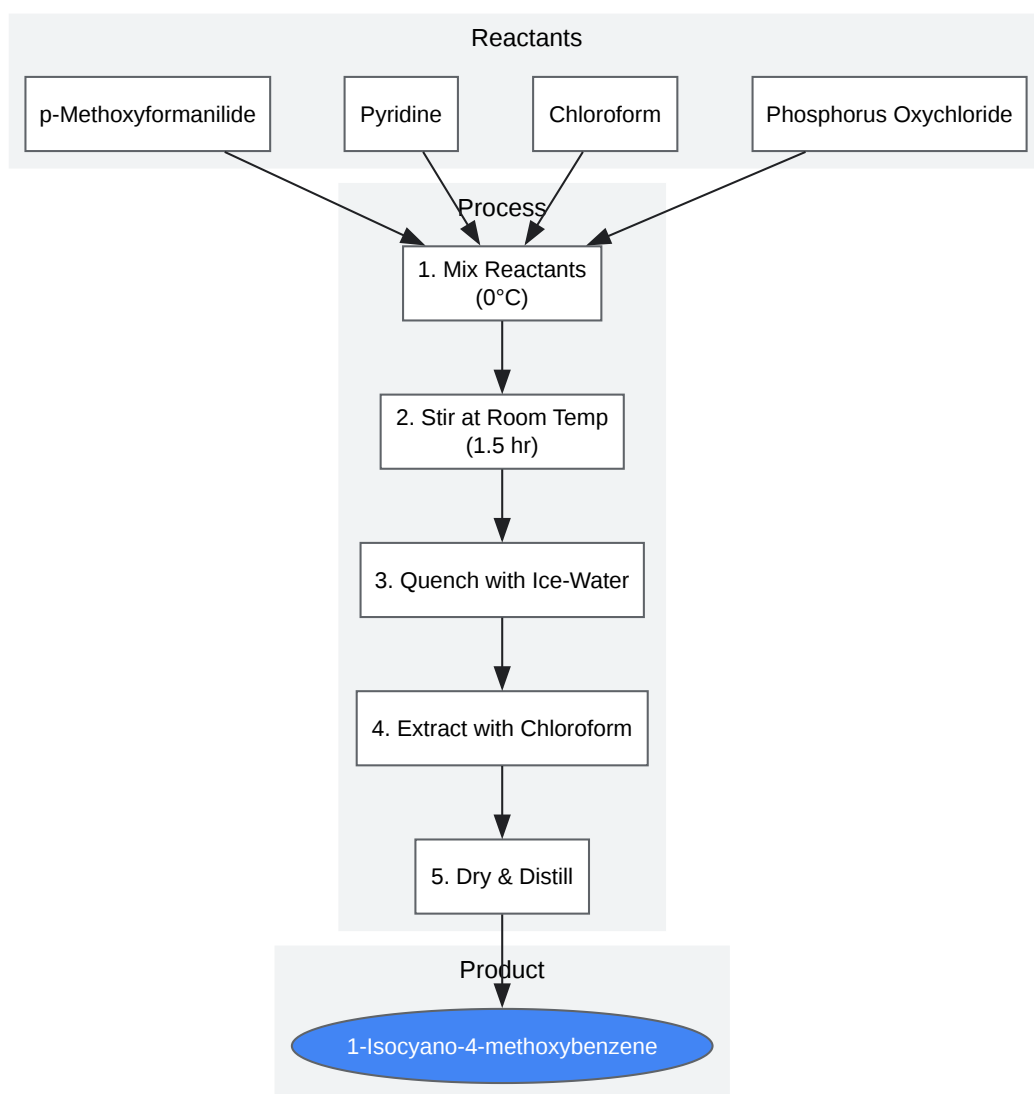
Procedure:

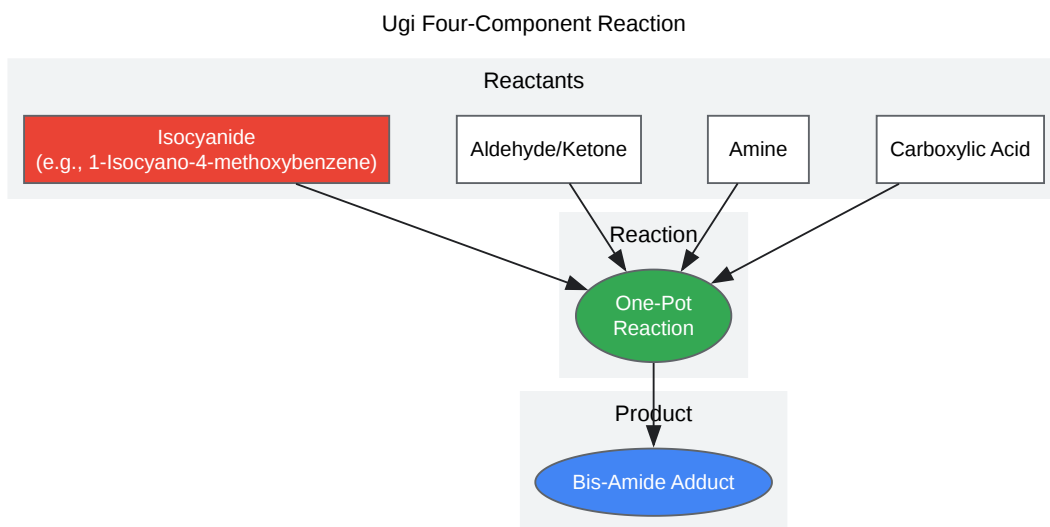
- A solution of p-methoxyformanilide in pyridine and chloroform is prepared in a flask and cooled in an ice bath to 0°C.[1]
- Phosphorus oxychloride is added dropwise to the cooled solution at 0°C.[1]

- The reaction mixture is stirred for 1.5 hours at room temperature.[1]
- The solution is then added to 55 mL of ice-water.[1]
- The aqueous layer is extracted twice with 10 mL portions of chloroform.[1]
- The combined chloroform layers are dried and then distilled under reduced pressure to yield the final product.[1]

The workflow for this synthesis is visualized in the diagram below.

## Synthesis of 1-Isocyano-4-methoxybenzene





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-METHOXYPHENYL ISOCYANIDE Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. scbt.com [scbt.com]
- 3. arkpharmtech.com [arkpharmtech.com]
- 4. 1-isocyano-4-methoxybenzene | CAS#:10349-38-9 | Chemsrcc [chemsrc.com]

- 5. adipogen.com [adipogen.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. 4-METHOXYPHENYL ISOCYANIDE | 10349-38-9 [amp.chemicalbook.com]
- 8. 4-Methoxyphenyl isocyanide - CAS-Number 10349-38-9 - Order from Chemodex [chemodex.com]
- 9. WO2016122325A1 - Methods for providing intermediates in the synthesis of atorvastatin. - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physical and chemical properties of 1-Isocyano-4-methoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078290#physical-and-chemical-properties-of-1-isocyano-4-methoxybenzene]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)